Preparing Adibelivir Stock Solution with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Adibelivir*
CAS No.:	*2305750-23-4*
Cat. No.:	*B15563357*

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Abstract

Adibelivir (also known as IM-250) is a potent, orally active helicase-primase inhibitor effective against Herpes Simplex Virus (HSV) infections, including both HSV-1 and HSV-2.[1][2] Proper preparation of a stock solution is critical for accurate and reproducible in vitro and in vivo experimental results. This document provides detailed protocols for the preparation of **Adibelivir** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, along with essential data on its chemical properties, solubility, and storage conditions.

Chemical and Physical Properties of **Adibelivir**

Adibelivir is a small molecule inhibitor with the following properties:

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Property	Value	Reference
Molecular Formula	$C_{20}H_{19}F_2N_3O_2S_2$	[1]
Molecular Weight	435.51 g/mol	[1][3]
CAS Number	2305750-23-4	[1]
Appearance	White to off-white solid	[2]

Solubility and Stock Solution Preparation

Adibelivir exhibits high solubility in DMSO, making it a suitable solvent for preparing concentrated stock solutions for research purposes.

Parameter	Value	Reference
Solubility in DMSO	125 mg/mL (287.02 mM)	[1][2]
Note on Dissolution	Ultrasonic treatment is required.	[1][2]
Note on DMSO Quality	Use newly opened, anhydrous (hygroscopic) DMSO for best results.	[2]

Table for Preparing Common Stock Solution Concentrations:

Desired Concentration	Volume of DMSO to add to 1 mg of Adibelivir	Volume of DMSO to add to 5 mg of Adibelivir	Volume of DMSO to add to 10 mg of Adibelivir
1 mM	2.2962 mL	11.4808 mL	22.9616 mL
5 mM	0.4592 mL	2.2962 mL	4.5923 mL
10 mM	0.2296 mL	1.1481 mL	2.2962 mL

Data derived from supplier information.[1][2]

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Experimental Protocols

Materials

- **Adibelivir** powder (HY-150306 or equivalent)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Protocol for Preparing a 10 mM **Adibelivir** Stock Solution

- Preparation: Work in a clean, designated area, such as a laminar flow hood, to maintain sterility. Ensure all equipment is properly calibrated and sterile.
- Weighing: Accurately weigh the desired amount of **Adibelivir** powder. For example, weigh 1 mg of **Adibelivir** into a sterile microcentrifuge tube.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the tube containing the **Adibelivir** powder. For 1 mg of **Adibelivir** to make a 10 mM stock solution, add 229.62 µL of DMSO.
- Dissolution:
  - Briefly vortex the solution to ensure the powder is wetted.
  - Place the tube in an ultrasonic water bath and sonicate until the **Adibelivir** is completely dissolved.[1][2] The solution should be clear and free of any visible particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

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- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at the recommended temperatures.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **Adibelivir**.

Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[1][2]
4°C	2 years	[1][2]	
In DMSO	-80°C	6 months	[1][2][4]
-20°C	1 month	[1][2][4]	

Note: For long-term storage of the stock solution, -80°C is recommended.

Mechanism of Action and Signaling Pathway

Adibelivir is an inhibitor of the HSV helicase-primase complex. This complex is essential for unwinding the viral DNA and synthesizing primers for DNA replication. By inhibiting this complex, **Adibelivir** effectively halts viral DNA synthesis and subsequent viral propagation.

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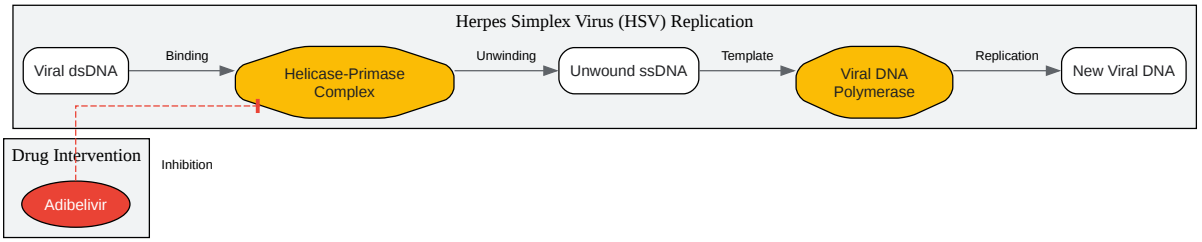
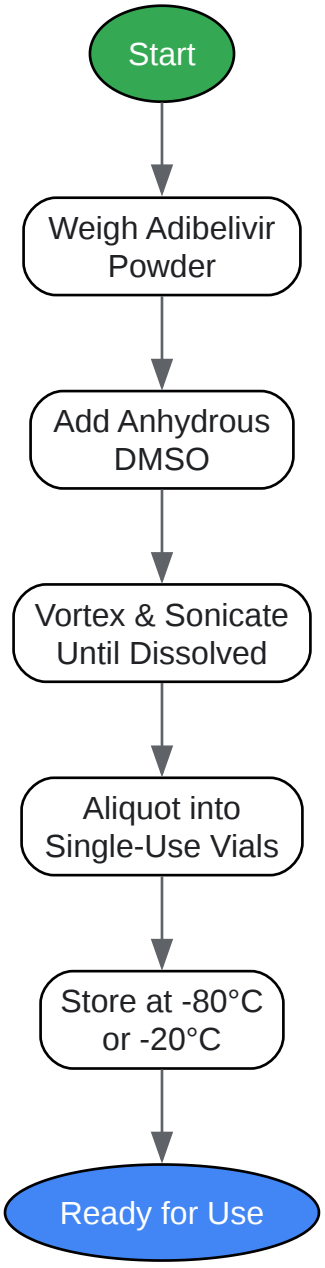

Herpes Simplex Virus (HSV) Replication
Viral dsDNA
Binding
Helicase-Primase Complex
Unwinding
Unwound ssDNA
Template
Viral DNA Polymerase
Replication
New Viral DNA
Drug Intervention
Adibelivir
Inhibition



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